4-Chloro-3-nitrobenzenecarbaldehyde oxime molecular structure

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Compound of Interest

Compound Name:	*4-Chloro-3-nitrobenzenecarbaldehyde oxime*
CAS No.:	*66399-01-7*
Cat. No.:	*B1588440*

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An In-Depth Technical Guide to the Molecular Structure of **4-Chloro-3-nitrobenzenecarbaldehyde Oxime**

Introduction

4-Chloro-3-nitrobenzenecarbaldehyde oxime (CAS No: 66399-01-7) is a substituted aromatic oxime with the molecular formula $C_7H_5ClN_2O_3$.[1] This molecule belongs to a class of compounds that have garnered significant interest in medicinal chemistry and synthetic organic chemistry.[2] Oximes, characterized by the $R_1R_2C=N\text{-}OH$ functional group, serve as crucial intermediates in organic synthesis and exhibit a wide range of biological activities, including antimicrobial, antioxidant, and antitumor properties.[2][3] The specific substitution pattern of a chloro and a nitro group on the benzaldehyde scaffold imparts unique electronic properties that influence its reactivity and potential applications in drug development.[4] This guide provides a comprehensive overview of its synthesis, molecular structure, spectroscopic signature, and chemical reactivity, tailored for researchers and professionals in the chemical and pharmaceutical sciences.

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Synthesis of 4-Chloro-3-nitrobenzenecarbaldehyde Oxime

The primary and most efficient route for the synthesis of **4-Chloro-3-nitrobenzenecarbaldehyde oxime** is the condensation reaction between its corresponding aldehyde, 4-Chloro-3-nitrobenzaldehyde (CAS: 16588-34-4), and hydroxylamine.[5] This reaction is a classic example of nucleophilic addition to a carbonyl group, followed by dehydration to form the C=N double bond of the oxime.

The causality behind this experimental choice lies in its reliability and high yield. The reaction is typically catalyzed by a mild base to neutralize the HCl released from hydroxylamine hydrochloride, thereby driving the reaction to completion.[4] The choice of solvent, often an alcohol-water mixture, ensures the solubility of both the organic aldehyde and the inorganic hydroxylamine salt.

Experimental Protocol: Synthesis of 4-Chloro-3-nitrobenzenecarbaldehyde Oxime

Objective: To synthesize **4-Chloro-3-nitrobenzenecarbaldehyde oxime** from 4-Chloro-3-nitrobenzaldehyde.

Materials:

- 4-Chloro-3-nitrobenzaldehyde (1.0 eq)[6]
- Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$) (1.1 - 1.5 eq)[3]
- Sodium acetate (CH_3COONa) or Sodium carbonate (Na_2CO_3) (1.5 - 2.0 eq)[7][8]
- Ethanol or Methanol[4]
- Water[8]

Procedure:

- Dissolution: In a round-bottom flask, dissolve 4-Chloro-3-nitrobenzaldehyde in a suitable volume of ethanol.[4]

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- Reagent Preparation: In a separate beaker, prepare an aqueous solution of hydroxylamine hydrochloride and a base (e.g., sodium acetate).[4]
- Reaction: Add the aqueous hydroxylamine solution to the stirred solution of the aldehyde at room temperature.[9] The reaction mixture may be gently heated under reflux (e.g., 60-80°C) to increase the reaction rate.[4]
- Monitoring: The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting aldehyde spot is no longer visible.[4][8]
- Isolation: Upon completion, cool the reaction mixture to room temperature and pour it into cold water to precipitate the crude product.
- Purification: Collect the precipitate by vacuum filtration, wash thoroughly with water to remove inorganic salts, and dry under vacuum. The crude product can be further purified by recrystallization from a suitable solvent, such as an ethanol-water mixture, to yield the pure oxime.[4][8]

Self-Validation: The success of the synthesis is validated by the disappearance of the starting aldehyde in TLC analysis and the appearance of a new product spot. Further confirmation is achieved through melting point determination and spectroscopic analysis (NMR, IR) of the purified product, comparing the data with expected values for the oxime structure.

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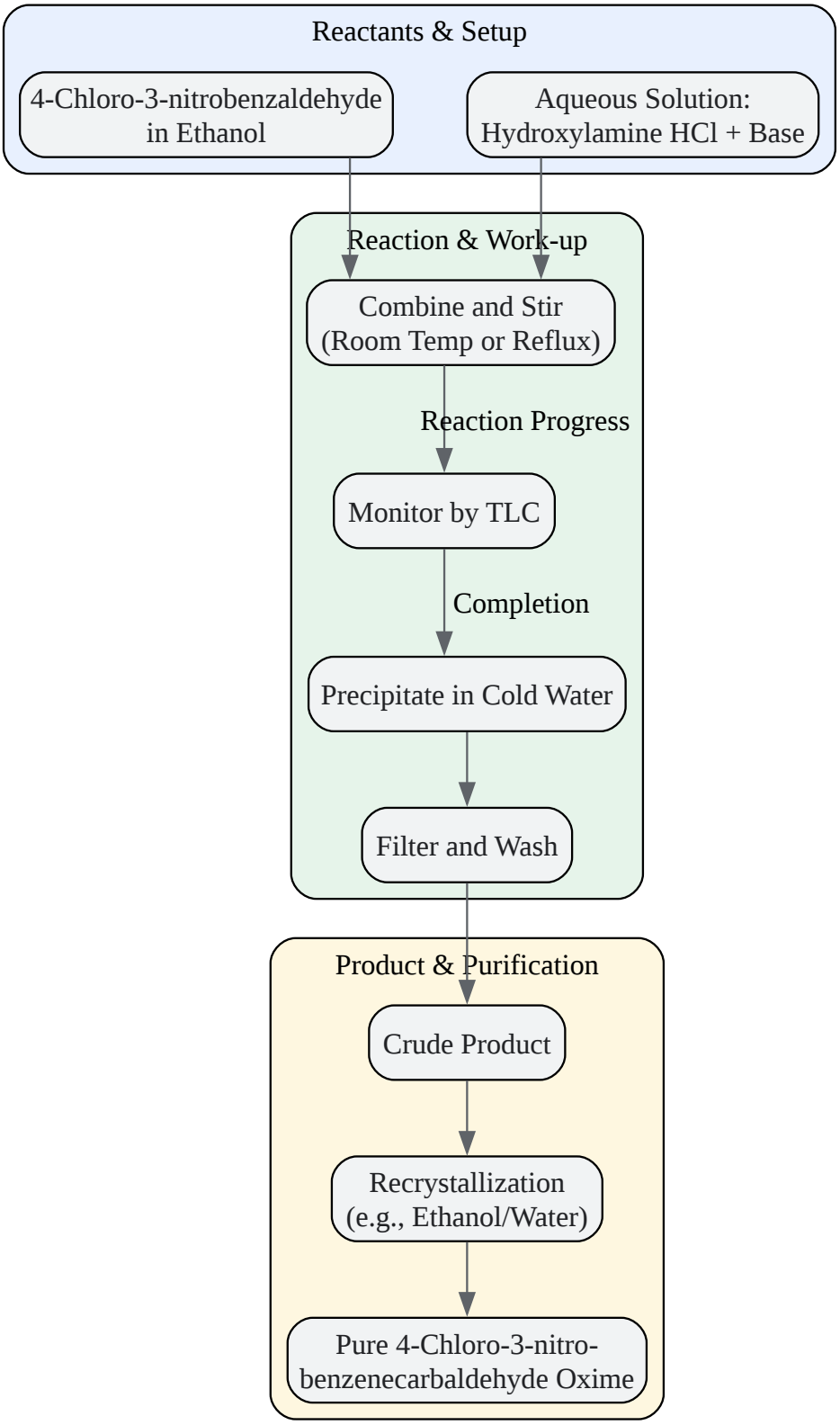

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*Figure 1: General workflow for the synthesis of **4-Chloro-3-nitrobenzenecarbaldehyde oxime**.*

Molecular Structure and Physicochemical Properties

The molecular structure of **4-Chloro-3-nitrobenzenecarbaldehyde oxime** is defined by a central benzene ring. An oxime group (-CH=N-OH) is attached at position 1, a nitro group (-NO_2) at position 3, and a chlorine atom (-Cl) at position 4.

Key Structural Features:

- Aromatic Core: A planar benzene ring provides the foundational scaffold.
- Electron-Withdrawing Groups: The nitro group and the chlorine atom are strong electron-withdrawing substituents. This significantly decreases the electron density of the aromatic ring, influencing its reactivity in, for example, electrophilic substitution reactions.[10]
- Oxime Group: The C=N double bond introduces the possibility of geometric isomerism, resulting in (E) and (Z) isomers. Syntheses of aldoximes typically yield a mixture of isomers, often with the thermodynamically more stable (E)-isomer predominating.[11][12] The hydroxyl proton of the oxime is acidic.

*Figure 2: 2D molecular structure of **4-Chloro-3-nitrobenzenecarbaldehyde oxime**.*

Physicochemical Data

The properties of the oxime are derived from its constituent parts. Below is a summary of key data for the oxime and its precursor aldehyde.

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Property	4-Chloro-3-nitrobenzenecarbaldehyde Oxime	4-Chloro-3-nitrobenzaldehyde (Precursor)
CAS Number	66399-01-7[1]	16588-34-4[6]
Molecular Formula	$C_7H_5ClN_2O_3$[1]	$C_7H_4ClNO_3$[13]
Molecular Weight	200.58 g/mol [1]	185.56 g/mol [6]
Appearance	(Predicted) Off-white to yellow solid	Off-white to light yellow powder[10]
Melting Point	Not available	61-63 °C[6]

Spectroscopic Analysis (Predicted)

While specific experimental spectra for **4-Chloro-3-nitrobenzenecarbaldehyde oxime** are not widely published, its characteristic spectroscopic features can be reliably predicted based on the structure and data from analogous compounds.[4][14]

- ^{1}H NMR: The spectrum would show distinct signals for the three aromatic protons, shifted downfield due to the electron-withdrawing effects of the nitro and chloro groups. An additional downfield singlet would correspond to the proton of the -CH=N group (typically δ 8.0-8.5 ppm). A broad singlet for the acidic -OH proton would also be present (δ > 10 ppm).[8][14] For reference, the aldehyde proton of the precursor appears at a very downfield shift of ~10.06 ppm.[15]

- ^{13}C NMR: The spectrum would display seven distinct carbon signals: three for the substituted aromatic carbons, three for the aromatic carbons bearing protons, and one for the C=N carbon (typically in the δ 145-155 ppm range).

- Infrared (IR) Spectroscopy: Key vibrational bands would include a broad O-H stretch (~3200-3400 cm^{-1}), a C=N stretch (~1640-1690 cm^{-1}), and strong asymmetric and symmetric N-O stretches for the nitro group (~1530 and ~1350 cm^{-1}).

- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak $[M]^+$ at m/z 200 and a characteristic $[M+2]^+$ peak at m/z 202 with an intensity of about one-third of the

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$[M]^+$ peak, confirming the presence of a single chlorine atom.[15]

Chemical Reactivity and Potential Applications

The reactivity of **4-Chloro-3-nitrobenzenecarbaldehyde oxime** is dictated by its functional groups.

- Beckmann Rearrangement: Like other oximes, it can undergo an acid-catalyzed Beckmann rearrangement to yield the corresponding N-substituted amide, 4-chloro-3-nitrobenzamide. This is a fundamental transformation for converting aldehydes into amides.[12]
- Dehydration: The oxime can be dehydrated using reagents like acetic anhydride to form 4-chloro-3-nitrobenzonitrile.[12]
- Hydrolysis: Under acidic conditions, the oxime can be hydrolyzed back to the parent aldehyde, 4-chloro-3-nitrobenzaldehyde.[12]
- Reactivity of the Aromatic Ring: The strong deactivating effect of the nitro and chloro groups makes the aromatic ring less susceptible to electrophilic substitution. Conversely, it is activated towards nucleophilic aromatic substitution, particularly at the position ortho and para to the nitro group.

Applications in Drug Development: Substituted benzaldehyde oximes are recognized as valuable scaffolds in medicinal chemistry.[2] They have been investigated for a range of biological activities.[3] The primary application of certain oximes is as reactivators of acetylcholinesterase (AChE) following poisoning by organophosphate nerve agents.[16] While this specific molecule is not an approved drug, its structural motifs are relevant in the design of new therapeutic agents. The presence of nitroaromatic groups can be associated with antimicrobial activity, making this compound and its derivatives potential leads for further investigation.[4]

Safety and Handling

Precautions:

- Handling should be performed in a well-ventilated area, preferably a fume hood.[17]

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- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[17]
- Avoid formation of dust and aerosols.[17]
- Nitrated aromatic compounds can be thermally sensitive and should be handled with care, avoiding excessive heat.[18]
- Store in a tightly closed container in a cool, dry place.[17]

This information is based on general safety protocols for related chemical structures. A specific Safety Data Sheet (SDS) for **4-Chloro-3-nitrobenzenecarbaldehyde oxime** should be consulted before handling.[17]

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